

Endothall: A Technical Guide to its Environmental Fate and Degradation Pathways

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Compound of Interest

Compound Name: *Aquathol*

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Introduction

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a widely used herbicide for controlling a broad spectrum of aquatic and terrestrial weeds.^[1] Its application in diverse environmental settings necessitates a thorough understanding of its persistence, mobility, and ultimate fate. This technical guide provides an in-depth analysis of the environmental fate and degradation pathways of endothall, with a focus on quantitative data, experimental methodologies, and the underlying biochemical transformations. The primary mechanism for endothall's removal from the environment is rapid microbial degradation, which transforms it into naturally occurring substances.^{[1][2]} Abiotic degradation processes such as hydrolysis and photolysis are not considered significant pathways for its dissipation.^{[1][3]}

Data Presentation: Quantitative Environmental Fate Parameters

The environmental behavior of endothall is characterized by its physicochemical properties and its interaction with various environmental compartments. The following tables summarize key quantitative data from numerous studies.

Table 1: Physicochemical Properties of Endothall

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₅	[4]
Molecular Weight	186.16 g/mol	[5]
Water Solubility	100,000 mg/L (at 20°C)	[3]
Vapor Pressure	Very low at room temperature	[3]
Octanol-Water Partition Coefficient (K _{ow})	Not available (very low)	[3]

Table 2: Endothall Degradation Half-Life in Soil

Soil Type	Condition	Half-Life (days)	Reference
General	Aerobic	4 - 9	[3][6]
Clay	Aerobic	4	
High Organic Content	Aerobic	9	
General	-	7 - 21 (disappearance)	

Table 3: Endothall Degradation Half-Life in Aquatic Environments

System	Condition	Half-Life (days)	Reference
Aquatic Environment	Aerobic	~7 or less	[3]
Aquatic Environment	Anaerobic	10	[1]
Pond Water (non-autoclaved)	-	4 (50% degradation)	[1]
Pond Water (autoclaved)	-	No degradation after 9 days	[1]
Greenhouse Pools	-	4	[1]
Irrigation Supply Ponds	-	12	[1]
Anoxic Water	-	>30 (28% removal)	[1]
Surface Water	-	4 - 7	

Table 4: Endothall Soil Adsorption and Bioconcentration

Parameter	Value	System/Organism	Reference
Soil Adsorption Coefficient (Koc)	< 2	Sediment/Water	[3]
Bioconcentration Factor (BCF)	< 1	Bluegill (Lepomis macrochirus)	[3]
Bioconcentration Factor (BCF)	< 1 (estimated)	Based on water solubility	[1]
Bioconcentration Factor (BCF)	10	Mosquitofish	[1]
Bioconcentration Factor (BCF)	0.003 - 0.008	Bluegills	[1]
Bioconcentration Factor (BCF)	150	Water flea	[1]
Bioconcentration Factor (BCF)	63	Green algae	[1]
Bioconcentration Factor (BCF)	36	Snail	[1]

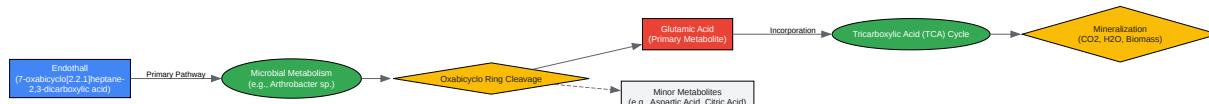
Degradation Pathways

The primary route of endothall degradation in both soil and aquatic environments is microbial metabolism.[\[1\]](#)[\[2\]](#) Abiotic processes such as photolysis and hydrolysis play a negligible role in its breakdown.[\[1\]](#)[\[3\]](#)

Microbial Degradation

Microorganisms, particularly bacteria, utilize endothall as a carbon and energy source.[\[7\]](#) The degradation process is initiated by the cleavage of the oxabicyclo ring structure.[\[2\]](#) The principal metabolite formed is glutamic acid, a common amino acid that is readily assimilated into the microbial metabolic cycles, such as the tricarboxylic acid (TCA) cycle.[\[2\]](#)[\[3\]](#)[\[8\]](#) Minor metabolites that have been identified include aspartic acid and citric acid.[\[1\]](#) The complete degradation of endothall ultimately results in the formation of carbon dioxide, water, and

microbial biomass.[8] In aquatic systems, the presence of sediment is crucial for microbial degradation to occur, with a lag phase of 5 to 11 days often observed before rapid breakdown commences.[2][9][10]



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Caption: Microbial degradation pathway of endothall.

Abiotic Degradation

- Photolysis: Endothall is stable to photolysis. Studies have shown it to be stable in the presence of sunlight at pH 7 and 9.[1] While one study indicated a half-life of less than 24 hours at pH 5, the consensus is that photolysis is not a significant environmental fate process.[1]
- Hydrolysis: Endothall is generally stable to hydrolysis at pH 5 and 9.[1] One study reported a very long half-life of 2,825 days at a neutral pH of 7.[1] Therefore, hydrolysis is not considered a significant degradation pathway.

Experimental Protocols

Detailed experimental protocols are essential for accurately assessing the environmental fate of endothall. The following sections describe methodologies for key studies.

Aquatic Degradation Study (Mesocosm)

This protocol is designed to simulate and quantify the degradation of endothall in a controlled aquatic environment that includes both water and sediment, mimicking natural conditions.

- Mesocosm Setup:

- Collect water and sediment from a representative, uncontaminated aquatic site.
- Establish replicate mesocosms (e.g., large glass tanks) containing a defined ratio of sediment and overlying water.[11]
- Allow the systems to acclimate for a specified period before treatment.

- Treatment Application:
 - Prepare a stock solution of endothall, often using a ¹⁴C-radiolabeled compound to facilitate the tracking of the parent compound and its metabolites.[2]
 - Apply the stock solution to the water column of the treatment mesocosms to achieve the desired experimental concentration.[12]

- Incubation and Sampling:
 - Incubate the mesocosms under controlled conditions (e.g., temperature, light) for a defined period (e.g., up to 60 days).[2][8]
 - Collect water and sediment samples at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 21, 30, 60 days).[2]
 - For mineralization studies, trap any evolved ¹⁴CO₂ using an alkaline solution.[2]

- Sample Analysis:
 - Extract endothall and its degradation products from the water and sediment samples using appropriate solvents and techniques.
 - Analyze the extracts using analytical instrumentation such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) following a derivatization step.[2][9]

Soil Degradation Study

This protocol outlines a laboratory experiment to determine the rate and pathway of endothall degradation in soil.

- Soil Selection and Preparation:
 - Select and characterize representative soil types for the study.
 - Sieve the soil and adjust the moisture content to a specified level (e.g., 50-75% of field capacity).
- Treatment and Incubation:
 - Treat soil samples with a known concentration of endothall (often ^{14}C -labeled).
 - Incubate the treated soil samples in the dark at a constant temperature.
 - Maintain aerobic conditions by ensuring adequate air exchange, or establish anaerobic conditions by flooding the soil and purging with an inert gas.
- Sampling and Analysis:
 - Collect soil samples at various time intervals throughout the incubation period.
 - Extract endothall and its metabolites from the soil using a suitable extraction procedure.
 - Quantify the parent compound and its metabolites using techniques like LC-MS or GC-MS.
 - Determine mineralization by trapping and quantifying the evolved $^{14}\text{CO}_2$.

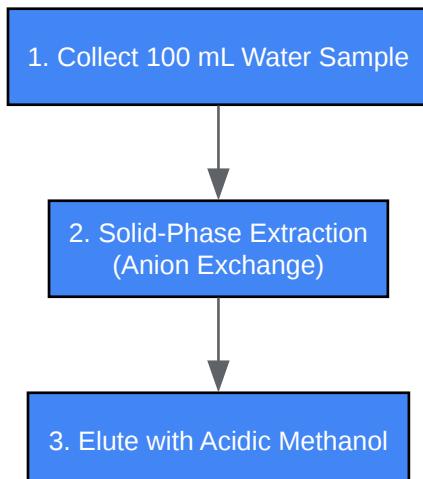
Analytical Method for Endothall in Drinking Water (EPA Method 548.1)

This method is used for the determination of endothall in drinking water sources and finished drinking water.[\[13\]](#)

- Sample Collection and Preservation:
 - Collect grab samples in amber glass bottles with Teflon-lined caps.[\[14\]](#)

- If residual chlorine is present, add sodium thiosulfate to the sample bottle before collection.[13]
- Store samples refrigerated at 4°C until extraction.[13]
- Solid-Phase Extraction (SPE):
 - A 100 mL water sample is passed through a tertiary amine anion exchange SPE cartridge. [14][15]
 - The cartridge is rinsed to remove interfering substances.
 - Endothall is eluted from the cartridge with acidic methanol.[14][15]
- Derivatization (Methylation):
 - To make the non-volatile endothall suitable for GC analysis, it is converted to its volatile dimethyl ester derivative.[14]
 - This is achieved by heating the acidic methanol eluate after the addition of a co-solvent like methylene chloride.[13][14]
- Liquid-Liquid Extraction and Concentration:
 - The endothall dimethyl ester is partitioned into methylene chloride.[13]
 - The extract is then concentrated to a small volume.[14]
- Gas Chromatography (GC) Analysis:
 - The concentrated extract is analyzed by GC coupled with a Mass Spectrometer (MS) or a Flame Ionization Detector (FID).[13][14]

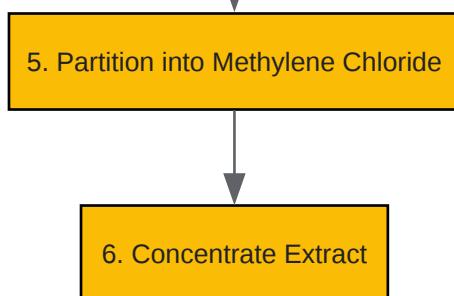
Sample Preparation



Derivatization



Extraction & Concentration



Analysis

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Caption: Experimental workflow for EPA Method 548.1.

Conclusion

The environmental fate of endothall is predominantly governed by rapid microbial degradation in both soil and aquatic systems, leading to its classification as a non-persistent herbicide. Its high water solubility and low potential for soil adsorption suggest mobility; however, its short environmental half-life mitigates significant leaching. The primary degradation pathway involves the microbial cleavage of the endothall molecule to form glutamic acid, which is then incorporated into natural metabolic cycles. Abiotic degradation processes are not significant. A thorough understanding of the experimental protocols for studying its environmental fate is crucial for accurate risk assessment and effective environmental stewardship.

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